

# Technical Guide: Physical Properties of Deuterated Decyl Aldehyde

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## Compound of Interest

Compound Name: Decyl aldehyde-d<sub>2</sub>

Cat. No.: B12371972

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## Introduction

Deuterated compounds, in which one or more hydrogen atoms are replaced by deuterium, are of significant interest in pharmaceutical research and drug development. The substitution of protium with deuterium can alter the metabolic pathways and stability of molecules due to the kinetic isotope effect, making these compounds valuable tools in mechanistic studies and as therapeutic agents. This guide provides a comprehensive overview of the physical characteristics of deuterated decyl aldehyde (also known as deuterated decanal), a compound with potential applications in various fields of chemical and pharmaceutical research.

Due to the limited availability of direct experimental data for deuterated decyl aldehyde, this guide presents the known properties of its non-deuterated counterpart, decanal, and provides estimated values for the deuterated form. The estimations are based on the general principles of the effects of deuteration on physical properties.

## Core Physical Properties

The replacement of hydrogen atoms with deuterium in decyl aldehyde is expected to have a measurable impact on its physical properties. This is primarily due to the greater mass of deuterium, which leads to a lower vibrational frequency of C-D bonds compared to C-H bonds. Consequently, this affects the strength of intermolecular forces, such as van der Waals interactions. Generally, deuteration leads to a slight increase in molecular weight, density,

boiling point, and melting point. The refractive index, which is primarily dependent on the electronic structure of the molecule, is not significantly altered by isotopic substitution.

## Data Presentation

The following table summarizes the available quantitative data for decanal and provides estimated values for deuterated decyl aldehyde.

Property	Decanal (Non-deuterated)	Deuterated Decyl Aldehyde (Estimated)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O	C <sub>10</sub> H <sub>18</sub> D <sub>2</sub> O (for decanal-d <sub>2</sub> )
Molecular Weight	156.27 g/mol [1][2][3]	~158.28 g/mol [1]
Appearance	Colorless to pale yellow liquid[1]	Colorless to pale yellow liquid
Density	~0.83 g/cm <sup>3</sup>	Slightly higher than 0.83 g/cm <sup>3</sup>
Boiling Point	207-209 °C	Slightly higher than 207-209 °C
Melting Point	-5 to 7 °C	Slightly higher than -5 to 7 °C
Refractive Index (n <sub>D</sub> <sup>20</sup> /D)	~1.428	Very similar to 1.428
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	Similar to non-deuterated form

## Experimental Protocols

Accurate determination of the physical properties of deuterated decyl aldehyde is crucial for its application in research. The following are detailed methodologies for key experiments.

### Determination of Density

Apparatus:

- Pycnometer (a small, calibrated glass flask)

- Analytical balance

#### Methodology:

- **Mass of Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with deuterated decyl aldehyde, ensuring no air bubbles are trapped. The excess liquid is wiped off, and the filled pycnometer is weighed.
- **Mass of Pycnometer with Water:** The pycnometer is emptied, cleaned, and filled with deionized water of a known temperature. Its mass is determined.
- **Calculation:** The density of the deuterated decyl aldehyde is calculated using the following formula:  $\text{Density} = (\text{Mass of sample} / \text{Mass of water}) \times \text{Density of water at the measurement temperature}$ .

## Determination of Boiling Point

#### Apparatus:

- Distillation flask
- Condenser
- Thermometer
- Heating mantle

#### Methodology:

- **Apparatus Setup:** A standard distillation apparatus is assembled.
- **Sample Addition:** A small volume of deuterated decyl aldehyde is placed in the distillation flask.
- **Heating:** The sample is gently heated.

- **Temperature Reading:** The temperature is recorded when the liquid is boiling and the vapor temperature is stable. This temperature is the boiling point.

## Determination of Melting Point

Apparatus:

- Capillary tubes
- Melting point apparatus

Methodology:

- **Sample Preparation:** If the deuterated decyl aldehyde is solid at room temperature, a small amount is finely powdered.
- **Capillary Tube Loading:** A small amount of the powdered sample is packed into a capillary tube.
- **Measurement:** The capillary tube is placed in the melting point apparatus, which is then heated slowly.
- **Observation:** The temperature range over which the solid melts is recorded as the melting point.

## Determination of Refractive Index

Apparatus:

- Abbe refractometer

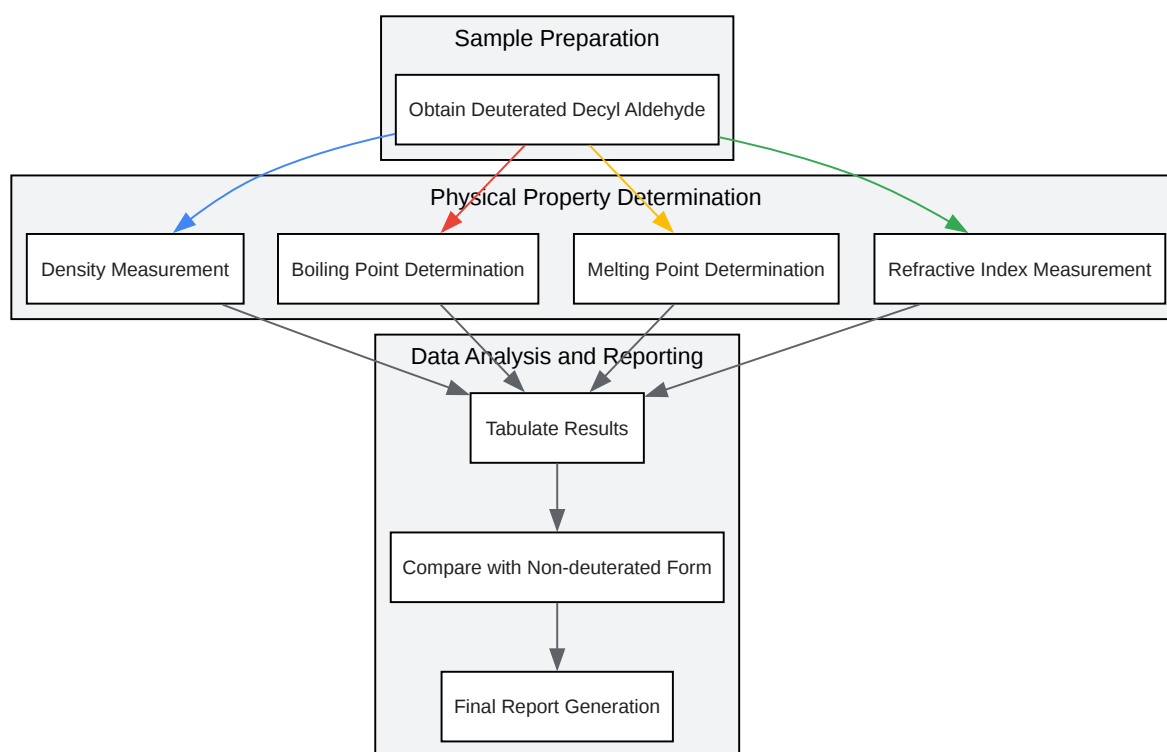
Methodology:

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of the deuterated decyl aldehyde are placed on the prism of the refractometer.

- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physical characteristics of deuterated decyl aldehyde.



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